

Personal protective equipment for handling 1,3-Diisopropylbenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Diisopropylbenzene

Cat. No.: B165221

[Get Quote](#)

Essential Safety and Handling Guide for 1,3-Diisopropylbenzene

This guide provides immediate, essential safety protocols and logistical information for handling **1,3-Diisopropylbenzene** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe operational and disposal procedures.

Physicochemical and Safety Data

Proper handling of any chemical begins with understanding its fundamental properties and hazards. The following table summarizes key quantitative data for **1,3-Diisopropylbenzene**.

Property	Value	Citations
CAS Number	99-62-7	[1]
Molecular Formula	C ₁₂ H ₁₈	[2]
Molecular Weight	162.27 g/mol	[2] [3]
Appearance	Colorless liquid	[2]
Boiling Point	203 °C (397.4 °F)	[2] [3]
Melting Point	-63 °C (-81.4 °F)	[3]
Flash Point	76 - 77 °C (168.8 - 170.6 °F) (closed cup)	[1] [3]
Autoignition Temperature	449 °C (840.2 °F)	[1] [4]
Density	0.856 g/mL at 25 °C	[3]
Hazards	Combustible liquid, Harmful if swallowed or inhaled, Skin/eye irritant, Toxic to aquatic life.	[1] [5] [6]

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory to minimize exposure and ensure personal safety. The required PPE for handling **1,3-Diisopropylbenzene** is detailed below.

Body Part	Required PPE	Citations
Eyes/Face	Chemical safety goggles compliant with OSHA 29 CFR 1910.133 or European Standard EN166. A face shield may be required for splash hazards.	[1] [4]
Skin	Chemical-resistant, impervious gloves (e.g., Nitrile, Neoprene). A lab coat or chemical- resistant apron and closed-toe shoes are required to prevent skin contact.	[4] [5] [6]
Respiratory	Use in a well-ventilated area is crucial. [4] [5] If ventilation is insufficient or during aerosol- generating procedures, a NIOSH-approved respirator with an organic vapor cartridge is necessary. [6] [7]	

Operational Plan: Step-by-Step Handling Protocol

Follow this procedural guidance to ensure the safe handling of **1,3-Diisopropylbenzene** from preparation to disposal.

Preparation and Pre-Handling

- Engineering Controls: Always handle **1,3-Diisopropylbenzene** inside a certified chemical fume hood to ensure adequate ventilation.[\[4\]](#)[\[5\]](#)
- Safety Equipment Check: Before starting, ensure that a safety shower, eyewash station, and a fire extinguisher appropriate for combustible liquids (e.g., CO₂, dry chemical) are accessible.[\[4\]](#)

- Eliminate Ignition Sources: This is a combustible liquid; ensure no open flames, hot surfaces, or spark sources are present in the handling area.[1][4][8]
- PPE Inspection: Inspect all PPE for integrity (no cracks, holes, or degradation) before use.

Handling and Experimental Procedure

- Container Inspection: Visually inspect the chemical container for any damage or leaks before moving it.
- Dispensing: Grounding and bonding may be necessary to prevent static discharge when transferring large quantities. Use spark-proof tools.[1][8] Dispense the required amount slowly and carefully to avoid splashing or aerosol generation.
- Keep Containers Closed: Keep the container tightly sealed when not in use to prevent vapor release.[4]
- Avoid Contact: Avoid direct contact with skin, eyes, and clothing.[4] Do not ingest or inhale vapors.[1][4]

Post-Handling and Decontamination

- Clean Workspace: Upon completion of work, decontaminate the work area with an appropriate solvent and then soap and water.
- PPE Removal: Remove gloves and other disposable PPE, turning them inside out to avoid contaminating your skin. Dispose of them in the designated hazardous waste container.
- Personal Hygiene: Wash hands and any exposed skin thoroughly with soap and water after handling the chemical.[4] Contaminated clothing should be removed immediately and washed before reuse.[4]

Emergency and Disposal Plans

Spill Response Protocol

In the event of a spill, follow these steps immediately:

- Evacuate and Alert: Alert personnel in the immediate area and evacuate if necessary.

- Control Ignition Sources: Immediately extinguish all nearby flames and turn off any spark-producing equipment.[1][4]
- Ventilate: Ensure the area is well-ventilated, using the fume hood to control vapor spread.
- Containment: Wearing full PPE, contain the spill using an inert absorbent material like sand, vermiculite, or a universal absorbent pad.[4][5][7]
- Collection: Carefully collect the absorbed material using spark-proof tools and place it into a labeled, sealed container for hazardous waste disposal.[1][7][8]
- Decontaminate: Clean the spill area thoroughly.

First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[1][4]
- Skin Contact: Remove contaminated clothing and wash the affected area immediately with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.[1][4]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[1][4]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and drink 2-4 glasses of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][4]

Disposal Plan


- Waste Classification: **1,3-Diisopropylbenzene** and any materials contaminated with it must be treated as hazardous waste.
- Collection: Collect all waste in a clearly labeled, sealed, and chemically compatible container.

- Regulations: All chemical waste must be disposed of in accordance with local, state, and federal regulations.[4][5] Do not dispose of it down the drain, as it is toxic to aquatic life.[5][8] Arrange for pickup by a licensed hazardous waste disposal contractor.[6]

Handling Workflow Diagram

The following diagram illustrates the standard operating procedure for safely handling **1,3-Diisopropylbenzene**.

Workflow for Handling 1,3-Diisopropylbenzene

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **1,3-Diisopropylbenzene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. 1,3-Diisopropylbenzene | C12H18 | CID 7450 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,3-Diisopropylbenzene 96 99-62-7 [sigmaaldrich.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. cpachem.com [cpachem.com]
- 6. airgas.com [airgas.com]
- 7. DIISOPROPYLBENZENE (ALL ISOMERS) | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1,3-Diisopropylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b165221#personal-protective-equipment-for-handling-1-3-diisopropylbenzene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com